Application Notes and Protocols for C-Terminal Protein Sequencing using Carboxypeptidase B

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Compound of Interest

Compound Name:	*Carboxypeptidase B*
CAS No.:	*9025-24-5*
Cat. No.:	*B1649426*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: C-terminal protein sequencing is a critical analytical technique for characterizing proteins, a requirement often stipulated by regulatory guidelines such as ICH Q6B. It provides essential information about a protein's primary structure, confirms its identity and integrity, and reveals any post-translational modifications or truncations that may impact its function, stability, and therapeutic efficacy.[1][2] **Carboxypeptidase B** (CPB) is a metallocarboxypeptidase that specifically catalyzes the hydrolysis of basic amino acids, namely lysine and arginine, from the C-terminal end of proteins and peptides.[3][4] This specificity makes it an invaluable enzymatic tool for determining the C-terminal sequence, particularly in quality control of therapeutic antibodies where C-terminal lysine heterogeneity can affect biological activity.[1]

Principle of the Method: The method relies on the time-course analysis of amino acids released from a protein or peptide by **Carboxypeptidase B**. The enzyme is added to a purified protein sample, and aliquots are taken at specific time intervals. The reaction in each aliquot is then quenched, and the released free amino acids are identified and quantified, typically using High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS).[5] The C-terminal

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amino acid is the first to be released in the highest quantity. Subsequent amino acids in the sequence are identified by their order and rate of appearance over time.[6]

Experimental Protocol

This protocol provides a general guideline for C-terminal sequencing using **Carboxypeptidase B**. Optimal conditions, particularly the enzyme-to-substrate ratio and incubation time, may vary depending on the specific protein and should be determined empirically.

1. Materials and Reagents:

- **Carboxypeptidase B** (CPB): Recombinant, sequencing grade (e.g., from E. coli).[7]
- Target Protein: Purified protein sample (≥95% purity), free of interfering buffer components.
- CPB Digestion Buffer (1X): e.g., 20 mM Tris-HCl, 50 mM NaCl, pH 8.0.[8] Note: The optimal pH is typically between 7.5 and 9.0.[7][8]
- Reconstitution Buffer: Sterile deionized water or 1X CPB Digestion Buffer.[7]
- Quenching Solution: e.g., 1 M HCl or another strong acid to lower the pH and inactivate the enzyme.
- Amino Acid Standards: For calibration of the analytical instrument.
- Equipment: Thermomixer or water bath, HPLC or Mass Spectrometer, reaction tubes.

2. Procedure:

Step 2.1: Sample Preparation

- Ensure the target protein is in a suitable buffer for CPB activity. If the protein is in an incompatible buffer (e.g., containing metal chelators like EDTA or inhibitors like citric acid), perform a buffer exchange into the 1X CPB Digestion Buffer.[9][7]
- Dissolve or dilute the target protein to a known concentration (e.g., 1-10 mg/mL) in 1X CPB Digestion Buffer.[7]

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Step 2.2: Enzyme Reconstitution

- Reconstitute the lyophilized **Carboxypeptidase B** to a stock concentration of 1 mg/mL using sterile deionized water or 1X CPB Digestion Buffer.[7]
- Store the reconstituted enzyme in single-use aliquots at -20°C to maintain activity.[7]

Step 2.3: Digestion Reaction

- Set up the digestion reaction in a microcentrifuge tube. The enzyme-to-substrate (E:S) ratio is critical and typically ranges from 1:50 to 1:1000 (w/w). An initial ratio of 1:100 is often a good starting point.[7]
  - Example: For 100 µg of target protein, add 1 µg of CPB.
- Include a "time zero" (T=0) control by taking an aliquot of the reaction mixture before adding the enzyme. This serves as a background control.
- Incubate the reaction mixture at a controlled temperature, typically 25°C (room temperature) or 37°C, for a period ranging from a few minutes to several hours (e.g., 2-16 hours).[7][10][11]

Step 2.4: Time-Course Sampling and Reaction Quenching

- At defined time points (e.g., 5, 15, 30, 60, 120 minutes), withdraw an aliquot of the reaction mixture.
- Immediately quench the reaction by adding the aliquot to a tube containing the quenching solution (e.g., add 10 µL of digest to 10 µL of 1 M HCl). This rapidly lowers the pH and stops the enzymatic reaction.
- Freeze the quenched samples immediately at -80°C until analysis.

Step 2.5: Analysis of Released Amino Acids

- Analyze the quenched samples and the T=0 control to identify and quantify the released C-terminal amino acids.

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- Common analytical methods include:
  - Reverse-Phase HPLC (RP-HPLC): After derivatization of the amino acids (e.g., with phenylisothiocyanate, PITC).
  - Mass Spectrometry (MS): Provides high sensitivity and can be used to analyze the remaining peptide fragments (ladder sequencing) in addition to the released amino acids. [12][13]

Step 2.6: Data Interpretation

- Plot the molar amount of each released amino acid against the digestion time.
- The amino acid that is released first and at the highest rate is the C-terminal residue.
- The second amino acid in the sequence will appear after a short lag time, followed by the third, and so on. The sequence is deduced from the order of appearance of the amino acids.

Data Presentation: Reaction Parameters

The efficiency of **Carboxypeptidase B** digestion is influenced by several factors. The following table summarizes key quantitative parameters for optimizing the reaction.

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Parameter	Recommended Range/Value	Notes
pH	7.5 - 9.0	The optimal pH is generally around 8.0.[7][14] Activity is maintained in the 7.0-8.5 range.[15]
Temperature	25°C - 50°C	Commonly performed at room temperature (25°C) or 37°C.[7][11] Some variants may have higher optima.[14]
Enzyme:Substrate Ratio	1:50 to 1:1000 (w/w)	Highly dependent on the substrate. Requires empirical optimization for each protein.[7]
Incubation Time	5 minutes to 16 hours	Time-course analysis is essential. Shorter times are used for sequencing, while longer times can be used for complete removal of C-terminal basic residues.[7][10]
Inhibitors	EDTA, Citric Acid, Arginine, Lysine	Avoid metal chelating agents as CPB is a metalloenzyme.[7] The reaction products (Arg, Lys) can cause competitive inhibition.[7]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the C-terminal protein sequencing protocol using **Carboxypeptidase B**.

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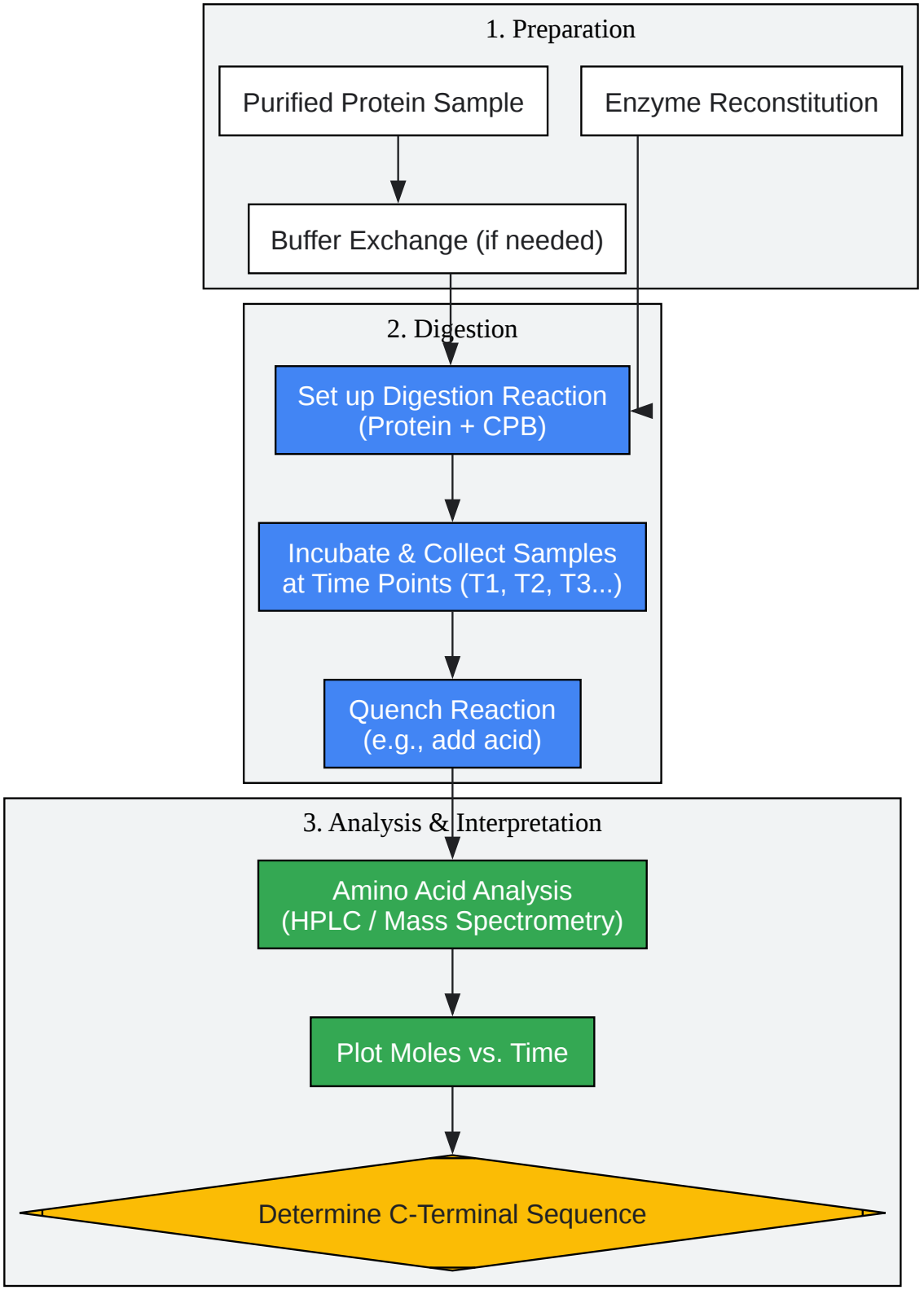

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Carboxypeptidase B C-Terminal Sequencing Workflow.

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References

- 1. C-Terminal Protein Sequencing: Methods, Applications, and Significance | MtoZ Biolabs [mtoz-biolabs.com]
- 2. biopharmaspec.com [biopharmaspec.com]
- 3. Carboxypeptidase B - Worthington Enzyme Manual | Worthington Biochemical [worthington-biochem.com]
- 4. Carboxypeptidase B - Wikipedia [en.wikipedia.org]
- 5. Protein C-Terminal Sequencing - Creative Proteomics [creative-proteomics.com]
- 6. C-terminal Sequencing Analysis Service - Creative Proteomics [creative-proteomics.com]
- 7. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 8. Carboxypeptidase-B rat, Recombinant(EC 3.4.17.2) - Creative Enzymes [creative-enzymes.com]
- 9. resources.bio-techne.com [resources.bio-techne.com]
- 10. researchgate.net [researchgate.net]
- 11. taylorandfrancis.com [taylorandfrancis.com]
- 12. C-Terminal Sequence Analysis | Scilit [scilit.com]
- 13. C-terminal ladder sequencing of peptides using an alternative nucleophile in carboxypeptidase Y digests - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. Substrate Specificity and Structural Modeling of Human Carboxypeptidase Z: A Unique Protease with a Frizzled-Like Domain - PMC [pmc.ncbi.nlm.nih.gov]
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